Application of Aerosol Codlemone Dispensers for Mating Disruption in Research Plots

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Compound of Interest	
Compound Name:	Codlemone
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the utilization of aerosol **Codlemone** dispensers in research plots for the study and management of the codling moth, Cydia pomonella. The following protocols and data are intended to assist in the design and execution of effective mating disruption experiments.

Introduction

Codlemone, the primary component of the codling moth sex pheromone, ((E,E)-8,10-dodecadien-1-ol), is a critical tool for integrated pest management (IPM).[1][2][3] Aerosol dispensers offer a low-labor method for deploying this semiochemical over large areas, creating a pheromone-saturated environment that disrupts the ability of male moths to locate females for mating.[3][4][5] This technique, known as mating disruption, relies on the principle of "false-plume following" or "competitive attraction," where the synthetic pheromone plumes from dispensers compete with the natural plumes emitted by female moths.[1][3][6]

Aerosol dispensers release timed puffs of **Codlemone**, creating extensive plumes that can travel long distances downwind.[3] Research has shown that these dispensers can be as effective as traditional hand-applied passive dispensers, with the significant advantage of reduced labor costs.[1][2] However, their efficacy in smaller, more heterogeneous research plots requires careful consideration of dispenser density, placement, and operational parameters.

Quantitative Data Summary

The following tables summarize key quantitative data from various research studies on the application of aerosol **Codlemone** dispensers for codling moth mating disruption.

Table 1: Efficacy of Aerosol Dispensers at Various Densities

Dispenser Density (units/ha)	Mating Disruption Efficacy (% reduction in male moth capture)	Reference
2.5	83%	[4]
5	>90%	[1][2]
>5	>90%	[1]
7.5	>90%	[2]

Table 2: Optimization of Aerosol Dispenser Emission Parameters

Parameter	Variation	Outcome on Mating Disruption	Reference
Pheromone Concentration	50% reduction (3.5 mg/emission)	Equal to standard formulation (7 mg/emission)	[4][7]
Dispenser Operation Period	3 and 6 hours	Similar to standard 12-hour period	[7]
Emission Frequency	30 and 60-minute intervals	Similar to standard 15-minute interval	[7]

Experimental Protocols

Experimental Design for Efficacy Trials

This protocol outlines a randomized complete block design to assess the efficacy of different aerosol **Codlemone** dispenser application rates.

Objective: To determine the optimal dispenser density for effective mating disruption in a research plot setting.

Materials:

- Aerosol **Codlemone** dispensers (e.g., Isomate® CM MIST, Checkmate® Puffer®)

- Pheromone-baited traps (with high-load **codlemone** lures, e.g., CM DA-Combo lure)[6][8]

- Sticky trap liners

- Flagging tape for marking plots and trap locations

- GPS unit for precise location mapping

Procedure:

- Site Selection: Choose a research orchard with a known history of codling moth infestation. The minimum recommended size for mating disruption trials is 10 acres to minimize edge effects.[8][9]

- Plot Design:

  - Establish multiple research plots of a standardized size (e.g., 1-5 acres).

  - Include a non-treated control plot to serve as a baseline for codling moth population pressure.

  - Arrange the plots in a randomized complete block design to account for potential environmental gradients.

  - Ensure adequate buffer zones between plots to prevent pheromone drift between treatments.

- Dispenser Deployment:

  - In each treatment plot, deploy aerosol dispensers at the desired densities (e.g., 2.5 units/ha, 5 units/ha).

- Place dispensers in the upper third of the tree canopy for optimal pheromone dispersal.[8]

- Follow the manufacturer's instructions for dispenser activation and programming of emission intervals.

- Monitoring:

  - Deploy pheromone-baited traps within each plot, including the control. A typical density is 1-2 traps per acre.

  - Place traps at a standardized height within the tree canopy.

  - Check traps weekly, record the number of captured male codling moths, and replace sticky liners as needed.

- Data Analysis:

  - Calculate the average number of moths captured per trap per week for each treatment and the control.

  - Determine the percent mating disruption for each treatment using the following formula: % Disruption = [1 - (moths in treated plot / moths in control plot)] * 100

  - Analyze the data using appropriate statistical methods (e.g., ANOVA followed by a means separation test like Tukey's HSD) to determine significant differences between treatments.

Protocol for Assessing Fruit Injury

Objective: To evaluate the effectiveness of aerosol **Codlemone** dispensers in preventing fruit damage by codling moth larvae.
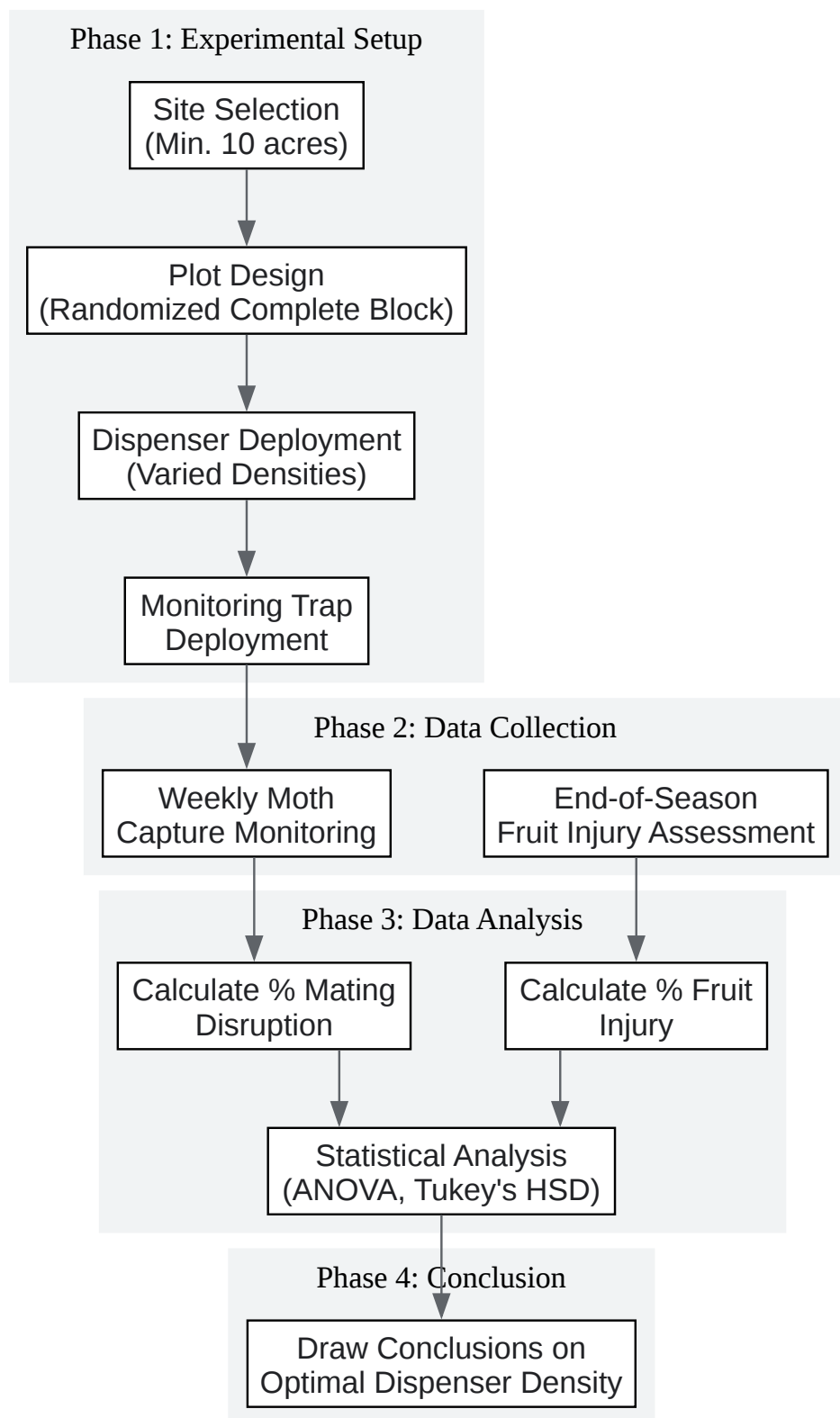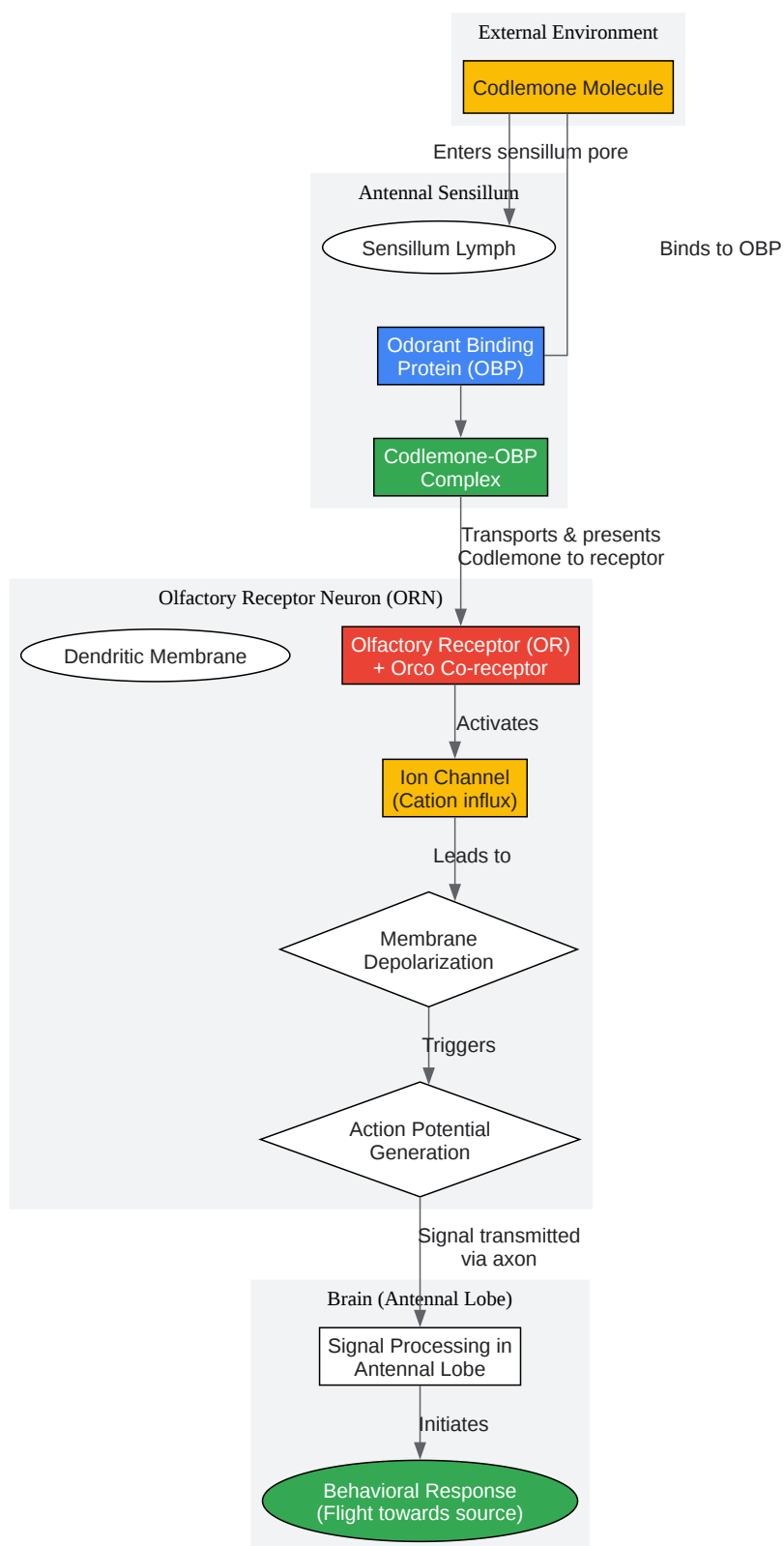
Procedure:

- At the end of the growing season, randomly select a predetermined number of trees from the center of each research plot.

- From each selected tree, randomly sample a set number of fruits (e.g., 100 fruits) from different parts of the canopy.

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- Carefully inspect each fruit for signs of codling moth larval entry holes or internal damage.

- Calculate the percentage of fruit injury for each plot.

- Statistically compare the fruit injury levels between the different dispenser treatments and the control plot.

Visualizations

Experimental Workflow

Phase 1: Experimental Setup

Site Selection
(Min. 10 acres)

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Plot Design
(Randomized Complete Block)

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Dispenser Deployment
(Varied Densities)

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Monitoring Trap
Deployment

↓

Phase 2: Data Collection

Weekly Moth
Capture Monitoring

End-of-Season
Fruit Injury Assessment

↓

Phase 3: Data Analysis

Calculate % Mating
Disruption

Calculate % Fruit
Injury

↓

Statistical Analysis
(ANOVA, Tukey's HSD)

↓

Phase 4: Conclusion

Draw Conclusions on
Optimal Dispenser Density

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